

safe handling and storage procedures for 2-Methyl-4-pentenoic acid

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Compound of Interest

Compound Name: 2-Methyl-4-pentenoic acid

Cat. No.: B075272

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Application Notes and Protocols for 2-Methyl-4-pentenoic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **2-Methyl-4-pentenoic acid** (CAS No. 1575-74-2). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Physicochemical and Hazard Information

2-Methyl-4-pentenoic acid is a colorless to light yellow liquid that is corrosive and harmful if swallowed.^{[1][2]} It is important to be aware of its properties to handle it safely.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O ₂	[3]
Molecular Weight	114.14 g/mol	[3]
Appearance	Colorless to Red to Green clear liquid	[4]
Boiling Point	195 °C (lit.)	[5]
Density	0.949 g/mL at 25 °C (lit.)	[5]
Flash Point	98.89 °C (210.00 °F) - Closed Cup	[1]
Solubility	Slightly soluble in water.	[6]
Specific Gravity	0.94400 to 0.95600 @ 25.00 °C	[1]
Refractive Index	1.42600 to 1.43600 @ 20.00 °C	[1]

Table 2: Hazard Identification and GHS Classification

Hazard	GHS Classification	Precautionary Statement
Acute Toxicity, Oral	Harmful if swallowed (H302)	P270: Do not eat, drink or smoke when using this product. P301+P312+P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
Skin Corrosion/Irritation	Causes severe skin burns and eye damage (H314)	P260: Do not breathe dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Corrosive to Metals	May be corrosive to metals (H290)	P234: Keep only in original container. P390: Absorb spillage to prevent material damage.

Experimental Protocols: Safe Handling and Storage

2.1. Personal Protective Equipment (PPE)

Before handling **2-Methyl-4-pentenoic acid**, ensure the following PPE is worn:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly after use.
- **Eye Protection:** Safety glasses with side-shields or chemical goggles. Use a face shield where splashing is possible.
- **Clothing:** A lab coat or chemical-resistant apron should be worn.[7] Contaminated clothing should be removed immediately and washed before reuse.[2]
- **Respiratory Protection:** Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH (US) or EN 166 (EU) approved respirator.

2.2. Handling Procedures

- **Preparation:** Work in a designated area, preferably a chemical fume hood.[2]
- **Dispensing:** Avoid breathing vapors, mist, or gas.[2] Do not get in eyes, on skin, or on clothing.[2]
- **Use:** Do not eat, drink, or smoke when using this product.[1]
- **Cleaning:** Wash hands and any exposed skin thoroughly after handling.[7]

2.3. Storage Procedures

- **General Storage:** Store in a dry, cool, and well-ventilated place.[2] Keep the container tightly closed.[6]
- **Temperature:**
 - Pure form: 4°C.[3]
 - In solvent (stock solution): -20°C for up to 1 month, or -80°C for up to 6 months.[8]
- **Container:** Store in the original, corrosive-resistant container with a resistant inner liner.[4]
- **Incompatibilities:** Store away from strong oxidizing agents, strong bases, and strong acids.[6] [9] Keep away from heat, sparks, open flames, and hot surfaces.

Emergency Procedures

3.1. First Aid Measures

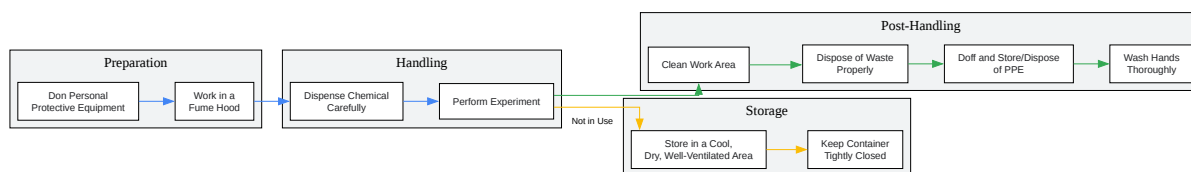
Exposure	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[7] Seek immediate medical attention.[7]
Skin Contact	Take off immediately all contaminated clothing. [2] Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.[7] Seek immediate medical attention.[7]
Inhalation	Remove to fresh air.[7] If not breathing, give artificial respiration.[7] Seek immediate medical attention.[7]
Ingestion	Do NOT induce vomiting.[7] Rinse mouth.[2] Seek immediate medical attention.[7]

3.2. Accidental Release Measures

- Evacuation: Evacuate personnel from the spill area.
- Ventilation: Ensure adequate ventilation.
- Containment: Cover drains to prevent entry into the sewer system.
- Absorption: Absorb spillage with inert material (e.g., sand, vermiculite) and collect for disposal.[4]
- Cleaning: Clean the spill area thoroughly.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

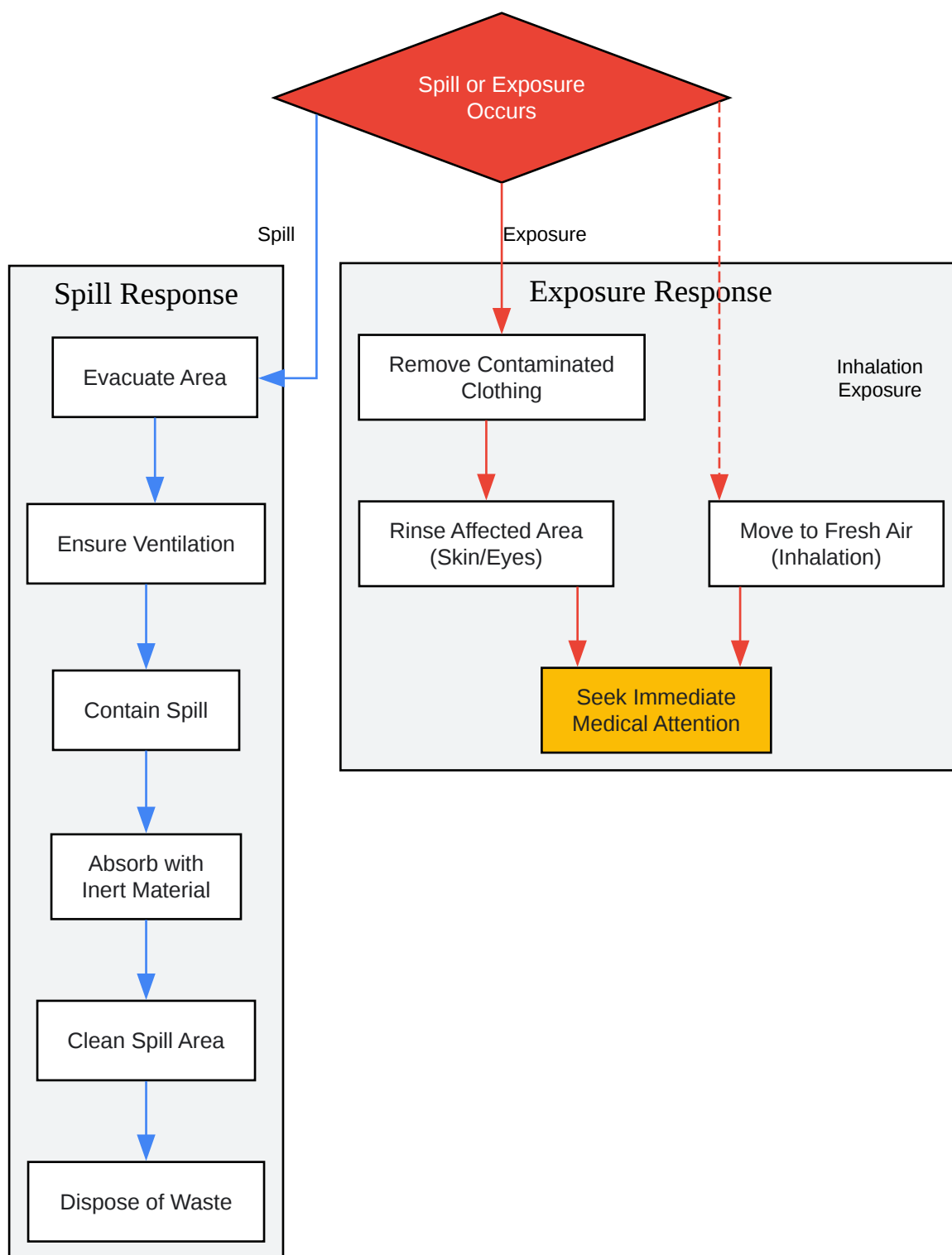
Visual Workflow Diagrams

The following diagrams illustrate the key workflows for handling **2-Methyl-4-pentenoic acid**.



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Caption: Workflow for the safe handling and storage of **2-Methyl-4-pentenoic acid**.



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Caption: Decision-making workflow for spills or exposures to **2-Methyl-4-pentenoic acid**.

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